

Application Notes: Triallyl Trimesate in Polypropylene Foam Processing

Author: Smolecule Technical Support Team. Date: February 2026

### Compound Focus: Triallyl trimesate

CAS No.: 17832-16-5

Cat. No.: S1520261

Get Quote

## Introduction to Coagent-Modified Polypropylene (CM-PP)

**Triallyl trimesate** (TAM) is a coagent used in the peroxide-mediated reactive extrusion of linear isotactic polypropylene (L-PP) to produce crosslinked polypropylene foam. This processing technique aims to create a material with improved properties, such as higher melt strength, better thermoformability, and finer cellular structure, which are essential for advanced applications in automotive and insulation materials. The process involves introducing long-chain branches (LCB) onto the polymer backbone, which significantly alters the rheological and crystallization behavior of the polymer, leading to enhanced performance characteristics [1].

## Materials and Formulation

The successful production of TAM-modified polypropylene foam requires specific materials and their precise proportions. The following table summarizes a standard formulation derived from research.

**Table 1: Standard Formulation for TAM-Modified Polypropylene Foam [1]**

Component	Function	Quantity (Parts per Hundred Parts Resin, phr)
Linear Isotactic Polypropylene (L-PP)	Base Polymer	100
Organic Peroxide (e.g., Dicumyl Peroxide - DCP)	Free-Radical Initiator	Specific type and quantity to be determined experimentally

Component	Function	Quantity (Parts per Hundred Parts Resin, phr)
Triallyl Trimesate (TAM)	Coagent for Long-Chain Branching	0.5 - 4.0
Blowing Agent	Foaming	Specific type and quantity to be determined experimentally

#### Key Material Notes:

- **Triallyl Trimesate (TAM):** This coagent, with the CAS number 17832-16-5, is an organic compound containing three allyl groups. Its structure (C18H18O6) enables efficient cross-linking and long-chain branching during free-radical reactions [2].
- **Coagent Role:** TAM is preferred over other coagents like trimethylolpropane trimethacrylate (TMPTMA) because it is more effective at introducing long-chain branching (LCB), which is crucial for achieving strain hardening and high melt strength needed for good foamability [1].

## Property Enhancement and Comparative Analysis

The modification of polypropylene with TAM leads to significant improvements in its properties. The table below compares the key characteristics of the resulting coagent-modified polypropylene (CM-PP) with its untreated and peroxide-only treated counterparts.

**Table 2: Comparative Properties of TAM-Modified vs. Other Polypropylenes [1]**

Property	Linear Isotactic PP (L-PP)	Peroxide-only Modified PP (DCP-PP)	TAM Coagent-Modified PP (CM-PP)
Molar Mass / Viscosity	Baseline	Lower	Lower than L-PP, but higher than DCP-PP
Melt Strength / Elasticity	Low	Low	High
Rheological Behavior	Terminal flow	Terminal flow	<b>Non-terminal flow; Strain hardening</b>

Property	Linear Isotactic PP (L-PP)	Peroxide-only Modified PP (DCP-PP)	TAM Coagent-Modified PP (CM-PP)
Crystallization Temperature	Baseline	Slightly Increased	Higher Crystallization Temperature
Tensile Modulus & Strength	Baseline	Reduced	Retained (similar to L-PP)
Elongation at Break	Baseline	Low	Better
Impact Strength	Baseline	Low	Better
Morphology (Injection Molded)	Skin-core structure	Coarse	Finer spherulitic structure; No skin-core

### Key Findings from Comparative Analysis:

- **Rheology:** The presence of strain hardening in TAM-modified PP is a key indicator of long-chain branching (LCB), which is vital for preventing cell rupture during foam expansion [1].
- **Mechanical Properties:** Unlike peroxide-degraded PP, CM-PP formulations retain the stiffness and strength of the original polymer while simultaneously improving its toughness (elongation and impact strength) [1].
- **Morphology:** The disappearance of the skin-core layer in injection-molded specimens and the development of a finer spherulitic structure contribute to more uniform and improved mechanical properties [1].

## Detailed Experimental Protocol

This protocol outlines the steps for reactive extrusion and subsequent characterization of TAM-modified polypropylene.

### 4.1. Reactive Extrusion Processing

**Objective:** To produce long-chain branched polypropylene via peroxide-initiated reaction in the presence of TAM coagent.

### Materials & Equipment:

- Materials as listed in Table 1.
- Twin-screw extruder.
- Drying oven.
- Gravimetric feeders.

**Procedure:**

- **Preparation:** Dry the linear polypropylene pellets and TAM coagent (if necessary) to remove moisture.
- **Mixing:** Pre-mix the polypropylene pellets, TAM coagent (0.5-4.0 phr), and organic peroxide thoroughly using a tumbler mixer to ensure a homogeneous distribution.
- **Reactive Extrusion:** a. Set the temperature profile of the twin-screw extruder to a range typically between 170°C and 200°C. b. Feed the pre-mixed material into the extruder hopper using a gravimetric feeder. c. Set the screw speed to achieve a sufficient residence time for the reaction (e.g., 100-300 rpm). d. The peroxide decomposes at the elevated temperature, generating free radicals that graft the TAM molecules onto the polypropylene chain, creating long-chain branches.
- **Pelletizing:** The extrudate is cooled in a water bath and pelletized to form coagent-modified polypropylene (CM-PP) pellets.
- **Post-treatment:** The pellets may be irradiated with ionizing radiation to further promote crosslinking, depending on the target application [3].

**4.2. Foaming Process**

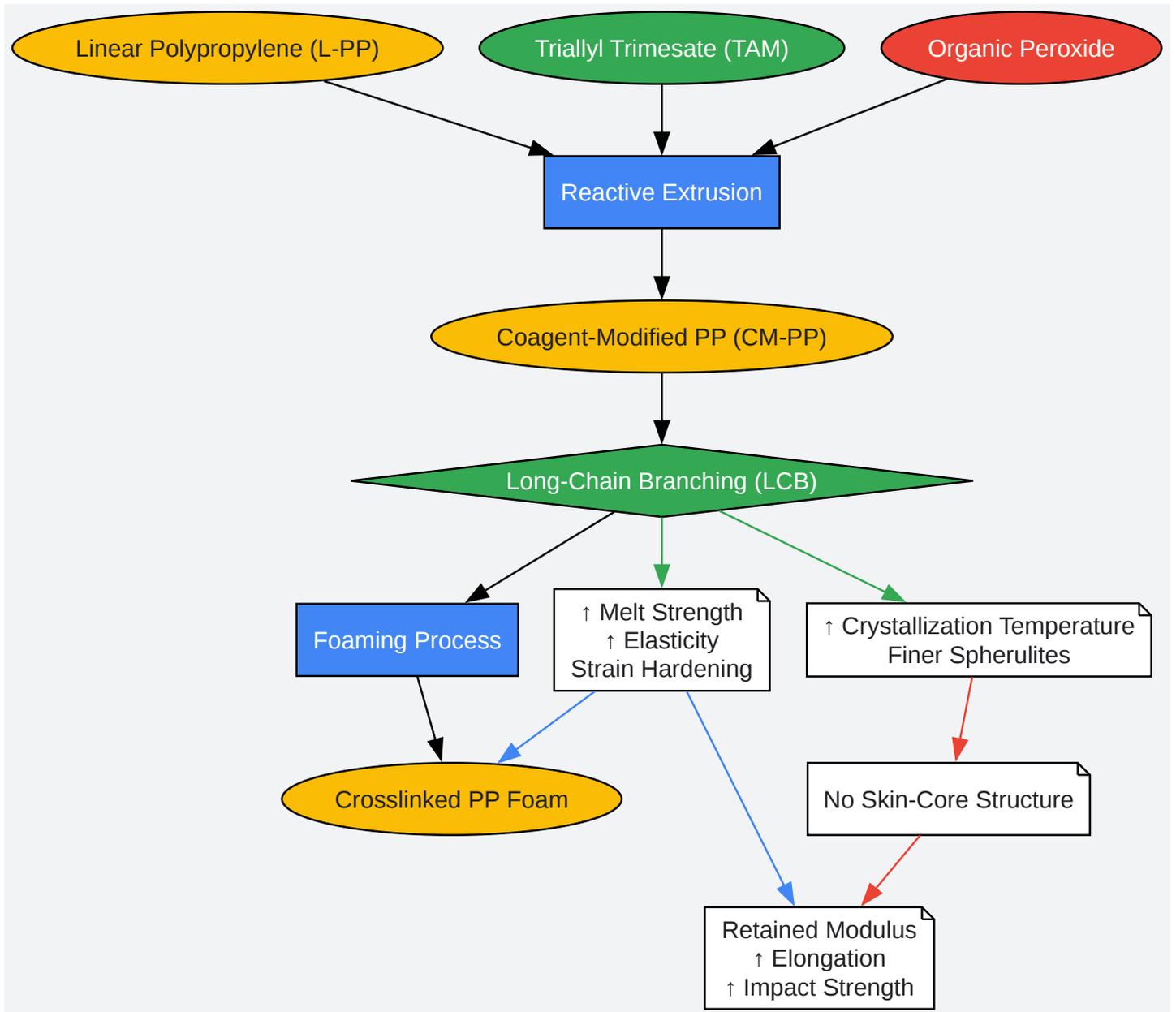
**Objective:** To produce crosslinked polypropylene foam from the CM-PP pellets.

**Procedure:**

- **Impregnation:** Mix the CM-PP pellets with a chemical blowing agent. Alternatively, in a physical foaming process, a blowing agent can be injected into the polymer melt.
- **Shaping & Expansion:** Process the mixture through an extruder equipped with a die. The heat in the extruder activates the blowing agent, causing the polymer to expand and form a foam structure as it exits the die [3].
- The enhanced melt elasticity of the CM-PP, due to long-chain branching, helps stabilize the forming foam cells, preventing collapse and coalescence.

## Workflow and Structure-Property Relationship Visualization

The following diagram, generated using Graphviz DOT language, illustrates the experimental workflow and the causal relationship between processing conditions, structural changes, and the final foam properties.



[Click to download full resolution via product page](#)

**Diagram 1: TAM-Modified Polypropylene Foam Workflow and Structure-Property Relations.** This chart illustrates the process from raw materials to final product, highlighting how Long-Chain Branching (LCB) induces key property improvements.

## Analytical Methods for Characterization

To confirm the structure and properties of the produced TAM-modified foam, the following characterization techniques are recommended:

- **Rheology:** Conduct oscillatory shear measurements to detect non-terminal flow behavior and strain hardening in elongation, which are fingerprints of long-chain branching [1].
- **Thermal Analysis:** Use Differential Scanning Calorimetry (DSC) to measure the increase in crystallization temperature, indicating enhanced nucleation due to the modified polymer structure [1].
- **Mechanical Testing:** Perform tensile and impact tests to verify the retention of modulus and the improvement in elongation at break and impact strength [1].
- **Morphological Analysis:** Employ microscopy techniques (e.g., SEM) to examine the foam's cell structure and the spherulitic morphology of the solid polymer, confirming the absence of the skin-core effect [1].

## Conclusion

The use of **triallyl trimesate** as a coagent in the reactive extrusion of polypropylene is a highly effective method for creating a long-chain branched polymer structure. This structure is pivotal for producing crosslinked polypropylene foam with superior properties, including high melt strength for excellent foamability, retained stiffness, and enhanced toughness. The provided application notes, protocols, and data tables offer a comprehensive guide for researchers and scientists to replicate and optimize this advanced material processing technique.

## References

1. Coagent Modified Polypropylene Prepared by Reactive Extrusion... [degruyterbrill.com]
2. CAS 17832-16-5: Triallyl | CymitQuimica trimesate [cymitquimica.com]
3. US4367185A - Method of producing crosslinked polypropylene foam [patents.google.com]

To cite this document: Smolecule. [Application Notes: Triallyl Trimesate in Polypropylene Foam Processing]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1520261#triallyl-trimesate-polypropylene-foam-processing>]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)